

Operational Disposal Protocol: 2-Chloro-N-(2-furylmethyl)isonicotinamide

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Compound of Interest

Compound Name: 2-Chloro-N-(2-furylmethyl)isonicotinamide

CAS No.: 132222-42-5

Cat. No.: B2627572

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Part 1: Executive Safety Directives (Immediate Action)

STOP. Before handling **2-Chloro-N-(2-furylmethyl)isonicotinamide** (CAS: 796106-50-8), verify the following three critical parameters. Failure to adhere to these checks constitutes a significant safety violation and environmental non-compliance risk.

- **Halogen Status:** This compound contains Chlorine. It **MUST** be segregated into the Halogenated Waste Stream. Never mix with non-halogenated solvents (e.g., pure Acetone/Methanol) if your facility separates these streams for cost/recycling.
- **Drain Prohibition:** Under no circumstances shall this compound, or solutions containing it, be discharged into municipal wastewater systems. The pyridine and furan moieties pose aquatic toxicity risks.
- **Acid Sensitivity:** The furan ring is acid-sensitive. Avoid contact with strong mineral acids (HCl, H₂SO₄) in the waste container to prevent uncontrolled polymerization or exothermic

decomposition.

Part 2: Chemical Profile & Hazard Assessment

To dispose of a chemical safely, one must understand its reactivity profile. This compound combines a chloropyridine core with a furan side chain.

Physicochemical Data Table

Property	Specification	Operational Implication
Chemical Name	2-Chloro-N-(2-furylmethyl)isonicotinamide	Official shipping/manifest name.
CAS Number	796106-50-8	Use for waste profiling/inventory.
Molecular Formula	C ₁₁ H ₉ ClN ₂ O ₂	High Nitrogen/Chlorine content requires specific incineration.
Molecular Weight	236.65 g/mol	N/A
Physical State	Solid (White to off-white powder)	Dust inhalation hazard during transfer.
Solubility	DMSO, Methanol, Chloroform	Dictates liquid waste stream compatibility.

Reactivity & Toxicology Logic

- **Halogenated Pyridine:** The chlorine atom is relatively stable but defines the waste as "Halogenated." Upon incineration, this releases Hydrogen Chloride (HCl) gas, requiring scrubbers found only in regulated hazardous waste incinerators.
- **Furan Moiety:** While the amide linkage stabilizes the furan ring, furans are generally considered structural alerts for toxicity. They must be treated as potential carcinogens/mutagens until proven otherwise.
- **Incompatibilities:** Strong oxidizers (peroxides, nitric acid) can cleave the furan ring violently.

[1]

Part 3: Waste Segregation & Pre-Disposal Stabilization

Proper segregation is the primary defense against reaction in the waste drum.

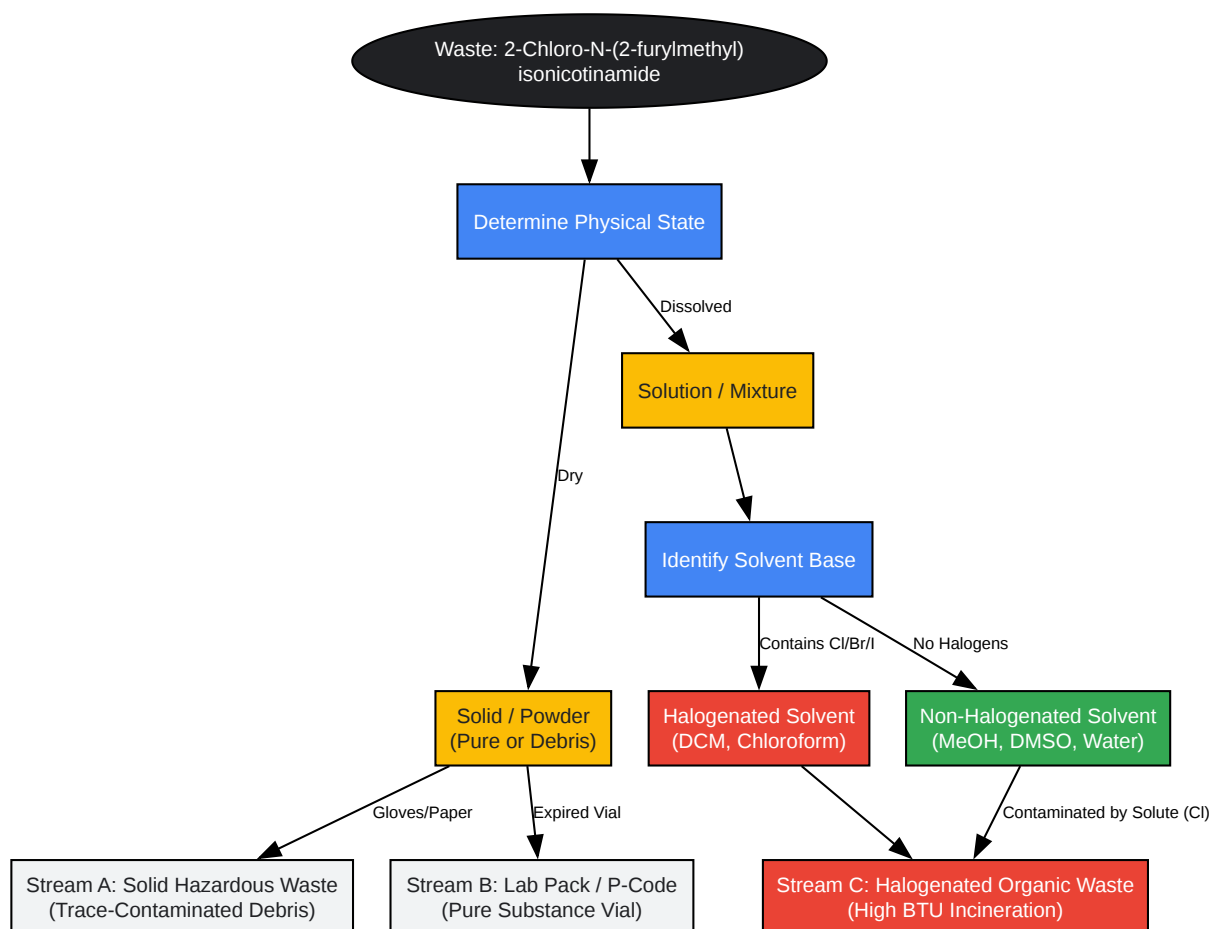
The "Halogen Rule"

Because the molecule contains Chlorine, it defaults to the Halogenated waste profile. Even if dissolved in a non-halogenated solvent (like Ethanol), the presence of the solute (the compound) often necessitates tagging the entire mixture as halogenated depending on concentration thresholds (typically >1-2%).

Protocol: Always default to Halogenated Organic Waste to ensure the highest level of treatment (High-Temperature Incineration).

Visualization: Segregation Logic Flow

The following diagram illustrates the decision matrix for segregating this specific compound based on its physical state and mixture components.



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Figure 1: Decision Matrix for segregating **2-Chloro-N-(2-furylmethyl)isonicotinamide** waste streams. Note that even non-halogenated solvents containing this compound should often be routed to the Halogenated stream due to the solute's chlorine content.

Part 4: Detailed Disposal Workflows

Scenario A: Disposal of Pure Solid (Expired or Excess)

Applicable for: Old vials, synthesis yield that failed purity checks.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) or glass jar. Avoid metal containers due to potential corrosion over long storage from trace hydrolysis (HCl generation).
- Labeling:
 - Primary Tag: "Hazardous Waste - Solid Toxic"
 - Chemical Constituents: Write the full chemical name. Do not use abbreviations or structure drawings alone.
 - Hazard Checkbox: Mark "Toxic" and "Irritant."
- Secondary Containment: Place the primary container inside a clear zip-seal bag before placing it into the satellite accumulation drum. This prevents dust dispersion if the jar breaks.
- Disposal Path: This will be "Lab Packed" by your waste vendor for incineration.

Scenario B: Disposal of Solutions (HPLC Waste, Mother Liquors)

Applicable for: Reaction mixtures, NMR tubes, HPLC effluent.

- Compatibility Check: Ensure the waste carboy does not contain strong acids (Nitric/Sulfuric) or oxidizers.[2]
- Solvent Stream Selection:
 - If solvent is DCM/Chloroform: Pour directly into the Halogenated Waste carboy.
 - If solvent is Methanol/DMSO: Although the solvent is non-halogenated, the solute (**2-Chloro-N-(2-furylmethyl)isonicotinamide**) contains chlorine.
 - Best Practice: Dispose of in the Halogenated Waste carboy to prevent contaminating the non-halogenated fuel-blending stream.
- Rinsing: Triple rinse the original vessel with a small volume of compatible solvent and add the rinsate to the waste carboy.

Scenario C: Contaminated Debris (Gloves, Weigh Boats)

- Trace vs. Bulk:
 - Trace (Empty vials, gloves): Dispose of in the Solid Hazardous Waste bin (often a yellow or black bag/drum). Do not use regular trash.
 - Bulk (Spill cleanup materials): If a spill pad is saturated, seal it in a separate bag/jar to prevent off-gassing or leaching before placing it in the solid waste drum.

Part 5: Regulatory & Compliance Framework (RCRA)

While this specific compound is not explicitly "P-listed" or "U-listed" by the EPA (USA) by name, it falls under the "Characteristic" and "Process" waste rules.

- Waste Characterization: Generator Knowledge is sufficient to classify this as hazardous based on the SDS (Irritant/Toxicity).
- EPA Waste Codes (suggested for profiling):
 - If the waste solution is flammable (e.g., in MeOH): D001 (Ignitable).
 - If the compound exhibits toxicity characteristic leaching (unlikely for this specific amide but possible): D000 (General Hazardous).
 - Halogenated Solvents (F-Codes): If dissolved in spent Methylene Chloride, apply F002.

Self-Validation Step: Before sealing any waste container, ask: "If this container leaks, will the contents react with the floor or other nearby waste?" If the answer is yes (e.g., acid sensitivity), you have failed the segregation protocol.

Part 6: Emergency Contingencies

Spill Response:

- Isolate: Evacuate the immediate area (10 ft radius).

- PPE: Don Nitrile gloves (double gloved recommended), safety goggles, and a lab coat. Use a P95/N95 dust mask if powder is airborne.
- Neutralization: Not required for this amide.
- Cleanup:
 - Solid: Gently sweep into a dustpan. Avoid creating dust.[3][4][5] Wipe surface with a solvent-dampened pad (Acetone/Ethanol).
 - Liquid: Absorb with vermiculite or polypropylene pads.
- Disposal: Place all cleanup materials into the Solid Hazardous Waste stream.

References

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- US Environmental Protection Agency (EPA). (2024). Hazardous Waste Generators: Categories and Requirements. Retrieved from [[Link](#)]

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